

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Iodobenzaldehyde

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This technical guide provides an in-depth overview of the core physicochemical properties of **2-Iodobenzaldehyde**, a key organic intermediate. The following sections detail its melting and boiling points, the experimental methodologies for their determination, and a visual representation of a common synthesis pathway.

Physicochemical Data of 2-Iodobenzaldehyde

The melting and boiling points of **2-Iodobenzaldehyde** are critical parameters for its handling, purification, and use in synthetic chemistry. The data, as reported in the literature, are summarized below.

Physical Property	Reported Value(s)	Conditions
Melting Point	36-39 °C ^{[1][2][3]}	Atmospheric Pressure
37.0-41.0 °C	Atmospheric Pressure	
39 °C	Atmospheric Pressure	
Boiling Point	129 °C	14 mmHg
102 °C	3 mmHg	

Experimental Protocols for Physical Property Determination

The following sections outline the standard experimental procedures for determining the melting and boiling points of organic compounds like **2-Iodobenzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state.^[4] For a pure crystalline compound, this transition occurs over a narrow temperature range.^[2]

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered, dry **2-Iodobenzaldehyde** is packed into a capillary tube, which is sealed at one end.^[5] The sample should be tightly packed to a height of 1-2 mm.^[5]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[1] This assembly is then placed in a heating bath (such as a Thiele tube containing mineral oil or a metal block heating apparatus).^[2]
- **Heating:** The apparatus is heated slowly, typically at a rate of about 2 °C per minute, especially when approaching the expected melting point.^[2] Constant stirring of the heating bath ensures a uniform temperature.^[1]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^{[2][4]}

Boiling Point Determination under Reduced Pressure

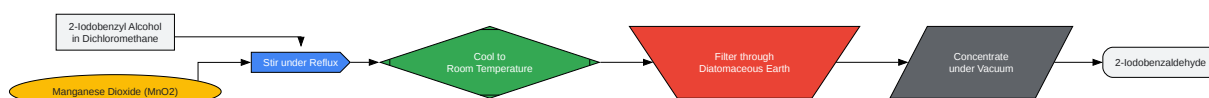
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure.^[6] For compounds that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of **2-Iodobenzaldehyde** is placed in a distillation flask. The flask is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Pressure Reduction:** The pressure inside the apparatus is slowly reduced to the desired level (e.g., 14 mmHg or 3 mmHg) using a vacuum pump.
- **Heating:** The distillation flask is gently heated.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the substance at that specific pressure.

Synthesis of 2-Iodobenzaldehyde: An Experimental Workflow

2-Iodobenzaldehyde is commonly synthesized through the oxidation of 2-iodobenzyl alcohol. [7] The following diagram illustrates the key steps in this chemical transformation.



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Caption: Workflow for the synthesis of **2-Iodobenzaldehyde**.

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